

Application Notes and Protocols for Ac-rC Phosphoramidite-¹³C_{2,d1}

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Compound of Interest

Compound Name: Ac-rC Phosphoramidite-13C2,d1

Cat. No.: B12375096

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For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the proper storage and handling of Ac-rC Phosphoramidite-¹³C_{2,d1}, a stable isotope-labeled reagent crucial for the synthesis of modified oligonucleotides used in therapeutic and diagnostic applications. Adherence to these protocols is essential to ensure the integrity, stability, and performance of the phosphoramidite.

Product Information and Specifications

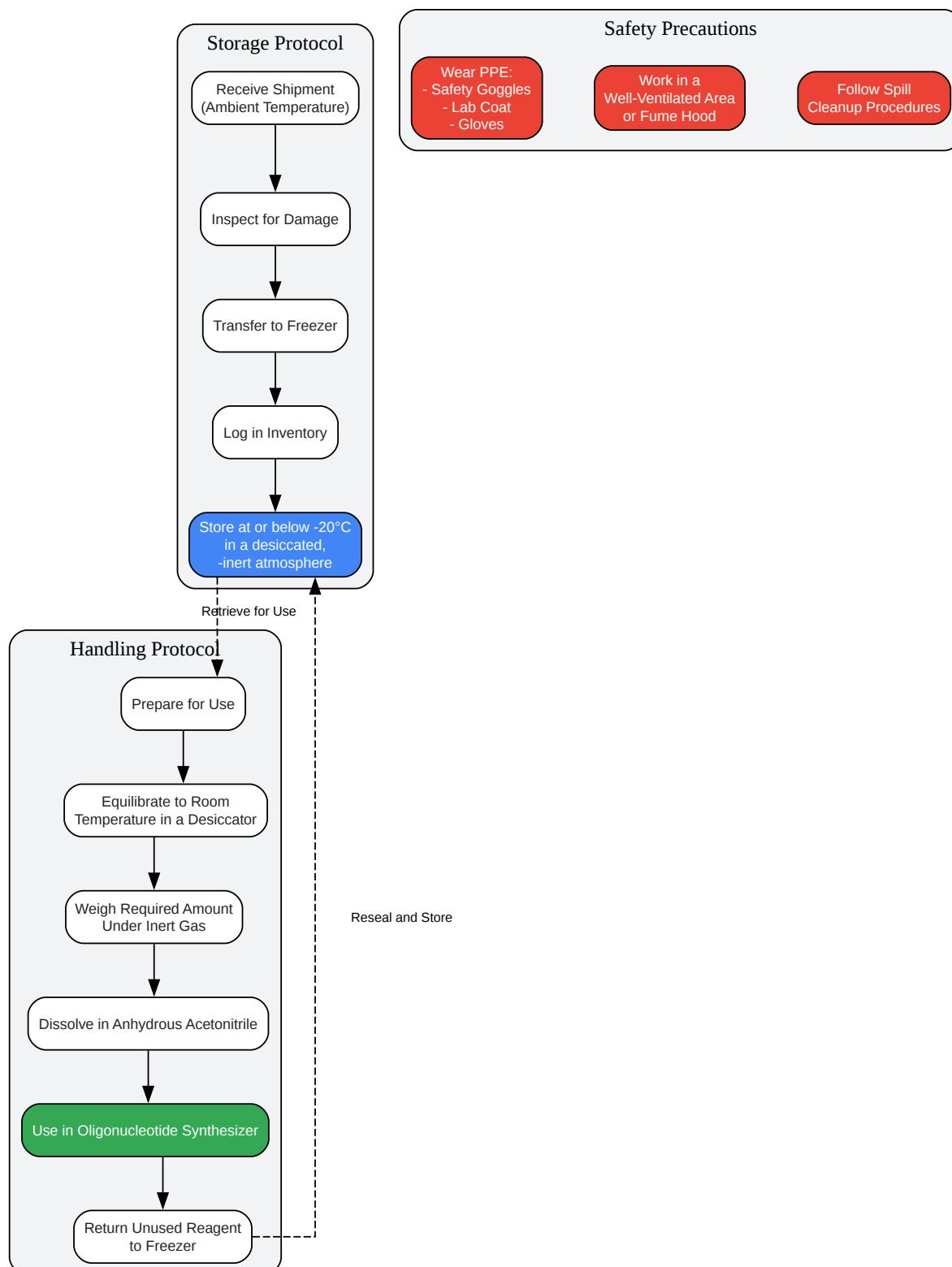
Ac-rC Phosphoramidite-¹³C_{2,d1} is a deuterium and ¹³C-labeled version of Ac-rC Phosphoramidite, designed for use in oligoribonucleotide phosphorodithioate modification (PS2-RNA).^[1] The quality and purity of phosphoramidites are critical for successful oligonucleotide synthesis. Manufacturing processes for similar high-purity phosphoramidites often include rigorous quality control testing using methods such as HPLC-MS, GC, ³¹P NMR, and Karl Fischer titration to minimize reactive impurities and by-products.^{[2][3]}

Table 1: Quantitative Data and Specifications

Parameter	Specification	Source
Storage Temperature	Freezer (at or below -20°C)	[4]
Shipping Condition	Ambient Temperature	[2]
Water Content	≤0.3%	[2]
Material Origin	Non-animal source	[2]

Storage and Handling Workflow

The following diagram outlines the recommended workflow for the storage and handling of Ac-rC Phosphoramidite-¹³C₂,d₁.

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Caption: Workflow for Storage and Handling of Ac-rC Phosphoramidite-¹³C_{2,d₁}.

Experimental Protocols

Protocol for Storage of Ac-rC Phosphoramidite-¹³C_{2,d1}

- Receiving: Upon receipt, inspect the product for any signs of damage to the packaging.
- Immediate Storage: Immediately transfer the product to a freezer set at or below -20°C.[\[4\]](#)
- Inert Atmosphere: For long-term storage, it is recommended to store the phosphoramidite in a desiccated environment under an inert atmosphere (e.g., argon or nitrogen) to prevent degradation from moisture and oxidation.
- Inventory Management: Log the product's arrival date, lot number, and storage location in your laboratory's inventory system.

Protocol for Handling and Use of Ac-rC

Phosphoramidite-¹³C_{2,d1}

- Personal Protective Equipment (PPE): Before handling, ensure you are wearing appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves.[\[5\]](#)
- Equilibration: Before opening, allow the vial to warm to room temperature in a desiccator for at least 30-60 minutes. This prevents condensation of atmospheric moisture onto the cold phosphoramidite, which can cause hydrolysis.
- Inert Atmosphere Handling: Whenever possible, handle the solid phosphoramidite in a glove box or under a stream of dry inert gas (argon or nitrogen) to minimize exposure to air and moisture.
- Weighing and Dissolving:
 - Quickly weigh the desired amount of phosphoramidite into a clean, dry container.
 - Immediately reseal the original vial, purge with inert gas if possible, and return it to the freezer.
 - Dissolve the weighed phosphoramidite in anhydrous acetonitrile to the desired concentration for use in the oligonucleotide synthesizer. Ensure the solvent is of high

quality and has a low water content.

- Use in Synthesis: Transfer the dissolved phosphoramidite solution to the appropriate reservoir on the automated oligonucleotide synthesizer. Follow the synthesizer manufacturer's protocols for loading and synthesis.
- Waste Disposal: Dispose of any unused phosphoramidite and contaminated materials in accordance with your institution's chemical waste disposal procedures.

Safety and Hazard Information

While a specific safety data sheet for Ac-rC Phosphoramidite-¹³C₂,d₁ was not found, general safety precautions for phosphoramidites should be followed. These compounds are not typically classified as dangerous substances according to Regulation (EC) No. 1272/2008.[6] However, the chemical, physical, and toxicological properties may not have been thoroughly investigated.[6]

- General Advice: Consult a physician if you feel unwell after exposure. Show the safety data sheet of a similar compound to the doctor in attendance.[6]
- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult, give artificial respiration and consult a physician.[6]
- Skin Contact: In case of skin contact, wash off with soap and plenty of water.[6]
- Eye Contact: In case of eye contact, flush eyes with water as a precaution.[6]
- Ingestion: If swallowed, rinse the mouth with water. Never give anything by mouth to an unconscious person.[6]
- Fire Fighting: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as extinguishing media.[6]

Always refer to the supplier-specific Safety Data Sheet (SDS) for the most detailed and up-to-date safety information.

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